

Technical Monograph: C₁₁H₁₄BrNO₂

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Compound of Interest

Compound Name: *tert*-Butyl 5-bromo-6-methylpicolinate

CAS No.: 2404734-24-1

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Structural Isomerism, Synthesis, and Pharmacological Profiling of Conformationally Restricted Phenethylamines

Executive Summary

The molecular formula C₁₁H₁₄BrNO₂ represents a specific class of halogenated phenethylamine derivatives utilized primarily in serotonergic receptor mapping. While the formula theoretically corresponds to multiple structural isomers, it is most scientifically significant as the envelope for TCB-2 ([*(7R)*-3-Bromo-2,5-dimethoxybicyclo[4.2.0]octa-1,3,5-trien-7-yl]methanamine).

TCB-2 serves as a critical probe in neuropharmacology due to its high affinity and selectivity for the 5-HT_{2A} receptor.^[1] By incorporating the ethylamine side chain of the parent compound (2C-B) into a rigid benzocyclobutene ring, TCB-2 restricts conformational freedom, allowing researchers to map the precise steric requirements of the receptor's orthosteric binding site.

This guide details the structural identity, synthetic logic, and signaling pathways associated with C₁₁H₁₄BrNO₂, designed for application scientists and drug development professionals.

Part 1: Chemical Identity & Structural Isomerism

The formula C₁₁H₁₄BrNO₂ is distinct from the classic "2C-B" (C₁₀H₁₄BrNO₂) by the addition of a single carbon atom, which is typically utilized to form a cyclic constraint (ring closure) or an N-methylated congener.

Primary Compound of Interest: TCB-2[1][2][3][4]

- IUPAC Name: [(7R)-3-Bromo-2,5-dimethoxybicyclo[4.2.0]octa-1,3,5-trien-7-yl]methanamine[1][4]
- Common Name: TCB-2 (2C-BCB)[1]
- Structural Class: Benzocyclobutene-fused phenethylamine.
- Key Feature: Conformational restriction of the alpha-carbon to the benzene ring.

Secondary Isomers (Comparative Context)

To ensure analytical specificity, one must distinguish TCB-2 from other potential isomers with the same mass (MW: 272.14 g/mol).

Compound	IUPAC Name	Structural Modification	Pharmacology
TCB-2	[(7R)-3-Bromo-2,5-dimethoxybicyclo[4.2.0]octa-1,3,5-trien-7-yl]methanamine	Benzocyclobutene ring fusion	Potent 5-HT _{2A} Agonist (~0.26 nM)
ZC-B	3-(4-bromo-2,5-dimethoxyphenyl)azetidine	Azetidine ring (side chain cyclization)	5-HT _{2A} Agonist
6-Bromo-MDMA	1-(6-bromo-1,3-benzodioxol-5-yl)-N-methylpropan-2-amine	Brominated MDMA analog	SERT Inhibitor (Not a releasing agent)

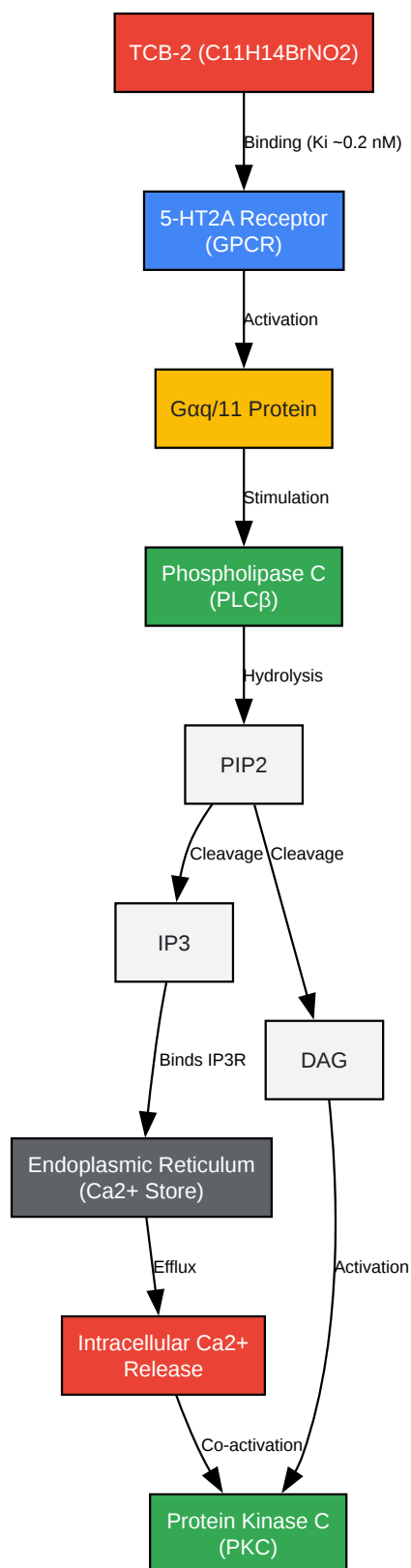
Part 2: Pharmacological Mechanism (TCB-2)[1][2]

TCB-2 is a "super-agonist" at the 5-HT_{2A} receptor. Its rigid structure forces the amine side chain into a specific conformation that optimally engages the aspartate residue (Asp155) in Transmembrane Domain 3 (TM3) of the receptor.

Signaling Pathway

Unlike simple antagonists, TCB-2 recruits specific downstream effectors. The activation of 5-HT_{2A} by TCB-2 triggers the Gq/11-mediated phospholipase C (PLC) pathway, leading to intracellular calcium release.

Figure 1: 5-HT_{2A} Signaling Cascade Induced by TCB-2



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Caption: TCB-2 binding initiates the canonical Gq-PLC-IP3 pathway, resulting in calcium mobilization. This pathway is distinct from the β -arrestin recruitment pathway often studied in biased agonism.

Part 3: Synthetic Logic & Methodology

The synthesis of TCB-2 is chemically demanding due to the instability of the benzocyclobutene system. The following overview outlines the authoritative route established by McLean et al. (2006), focusing on the construction of the bicyclic core.

1. Retrosynthetic Analysis

The core challenge is forming the four-membered ring fused to the benzene. This is typically achieved via the generation of an ortho-quinodimethane intermediate or through specific cyclization of phenylacetic acid derivatives.

2. Synthetic Workflow (Conceptual)

- **Precursor Selection:** Start with 2,5-dimethoxybenzaldehyde.
- **Side Chain Extension:** Conversion to a nitrostyrene or similar intermediate to establish the carbon framework.
- **Ring Closure (Critical Step):** The formation of the benzocyclobutene ring (bicyclo[4.2.0]octa-1,3,5-triene) often requires high-dilution conditions or flash vacuum pyrolysis (FVP) techniques in related analogs, though TCB-2 specifically utilizes a cyclization involving a halogenated intermediate to close the 4-membered ring.
- **Amination:** The final step involves the conversion of a cyano or amide substituent on the cyclobutene ring into the primary methanamine -CH₂-NH₂.

Note on Stability: Benzocyclobutenes are thermally sensitive. They can undergo electrocyclic ring opening to form reactive o-xylylenes upon heating (>180°C). Synthesis and storage must occur under controlled temperatures.

Part 4: Experimental Protocols (Receptor Binding)

For researchers utilizing TCB-2 as a radioligand competitor or functional probe, the following protocol ensures data integrity.

Protocol: 5-HT2A Competition Binding Assay

Objective: Determine the affinity (

) of a test compound using TCB-2 as a reference or competitor.

- Membrane Preparation:
 - Transfect HEK293 cells with human 5-HT2A cDNA.
 - Harvest cells and homogenize in 50 mM Tris-HCl (pH 7.4).
 - Centrifuge at 40,000 x g for 20 mins; resuspend pellet.
- Incubation:
 - Radioligand: [3H]-Ketanserin (0.5 nM) for antagonist binding or [3H]-DOB for agonist binding.
 - Competitor: TCB-2 (10^{-10} to 10^{-5} M).
 - Buffer: 50 mM Tris-HCl, 4 mM CaCl₂, 0.1% ascorbic acid (to prevent oxidation of the phenethylamine).
- Equilibrium: Incubate at 37°C for 60 minutes.
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.3% polyethyleneimine (PEI).
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate IC₅₀ and convert to using the Cheng-Prusoff equation.

Safety Validation: TCB-2 is active in the nanomolar range.^[1] All handling requires full PPE, including respiratory protection, to prevent accidental exposure to sub-milligram quantities.

References

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